

# Personal protective equipment for handling Prenyl acetate

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Prenyl acetate

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## Essential Safety and Handling Guide for Prenyl Acetate

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety protocols and logistical plans for the handling and disposal of **Prenyl acetate**. Adherence to these procedures is critical for ensuring laboratory safety and regulatory compliance.

## Hazard Identification and Quantitative Data

**Prenyl acetate** is a flammable liquid that can be harmful if ingested and poses a risk to aquatic environments.<sup>[1][2]</sup> It is essential to be fully aware of its properties to handle it safely.

Physical and Chemical Properties

Property	Value
CAS Number	1191-16-8[1][3]
Chemical Formula	C7H12O2[3]
Appearance	Colorless to pale yellow liquid[3]
Flash Point	49 °C (120.2 °F) - closed cup[4]
Vapor Pressure	3.99 mm Hg at 25 °C[5]
Solubility	Insoluble in water; soluble in alcohol[4]
Auto-ignition Temperature	>300 °C[1]

## Toxicological Data

Test	Species	Route	Value
LD50	Rat	Oral	approx. 3,000 mg/kg[1][2][5]
LD50	Rabbit	Dermal	> 5,000 mg/kg[2][5]

## Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **Prenyl acetate** to minimize exposure and ensure personal safety.

- **Hand Protection:** Chemical-resistant gloves (e.g., Nitrile rubber) are required. Always inspect gloves for integrity before use.[1][5]
- **Eye and Face Protection:** Wear safety glasses with side shields or chemical safety goggles. [1][5][6] A face shield may be necessary when handling larger quantities or when there is a splash hazard.
- **Skin and Body Protection:** A flame-retardant lab coat or chemical-resistant apron should be worn.[1] Closed-toe shoes are mandatory.

- Respiratory Protection: Use in a well-ventilated area. If ventilation is inadequate or for large spills, a respirator with an appropriate organic vapor cartridge is necessary.[1][5]

## Experimental Protocols: Safe Handling and Storage

### Handling Procedures:

- Preparation: Before handling, ensure that a safety shower and eyewash station are readily accessible. Confirm that all containers are properly labeled.
- Ventilation: Always handle **Prenyl acetate** in a chemical fume hood or a well-ventilated laboratory.[1][7]
- Grounding and Bonding: To prevent static discharge, which can ignite flammable vapors, ground and bond all containers and receiving equipment during transfer.[5][8]
- Ignition Sources: Keep **Prenyl acetate** away from all sources of ignition, including heat, sparks, open flames, and hot surfaces.[1][5][8] Use only non-sparking tools.[1][8]
- Dispensing: When transferring, pour slowly and carefully to avoid splashing. Use a funnel where appropriate.
- Personal Hygiene: Avoid contact with skin, eyes, and clothing.[1] Do not eat, drink, or smoke in the work area. Wash hands thoroughly after handling.[1]

### Storage Procedures:

- Container: Store in a tightly closed, original container.[1][5][8]
- Location: Store in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents and strong acids.[1][3][8]
- Fire Safety: Store in a designated flammable liquids storage cabinet.

## Spill, First Aid, and Fire Response

### Accidental Release Measures:

- Immediate Action: Evacuate all non-essential personnel from the spill area. Eliminate all ignition sources.[5]
- Ventilation: Ensure the area is well-ventilated.
- Containment: For small spills, absorb the liquid with an inert, non-combustible material such as sand, vermiculite, or commercial sorbents.[1][5] For large spills, dike the area to prevent spreading.[1][5]
- Cleanup: Carefully collect the absorbed material into a labeled, sealed container for hazardous waste disposal.[1] Do not return spilled material to the original container.[5]
- Decontamination: Clean the spill area with soap and water, and collect the cleaning materials for disposal as hazardous waste.

#### First Aid Measures:

- If on Skin or Hair: Immediately remove all contaminated clothing. Rinse the affected area with plenty of water.[1][8]
- If Swallowed: Call a poison control center or doctor immediately for treatment advice.[1][8] Do not induce vomiting.[8]
- If Inhaled: Move the person to fresh air. If breathing is difficult, administer oxygen.[3]
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek medical attention.[5]

#### Fire-Fighting Measures:

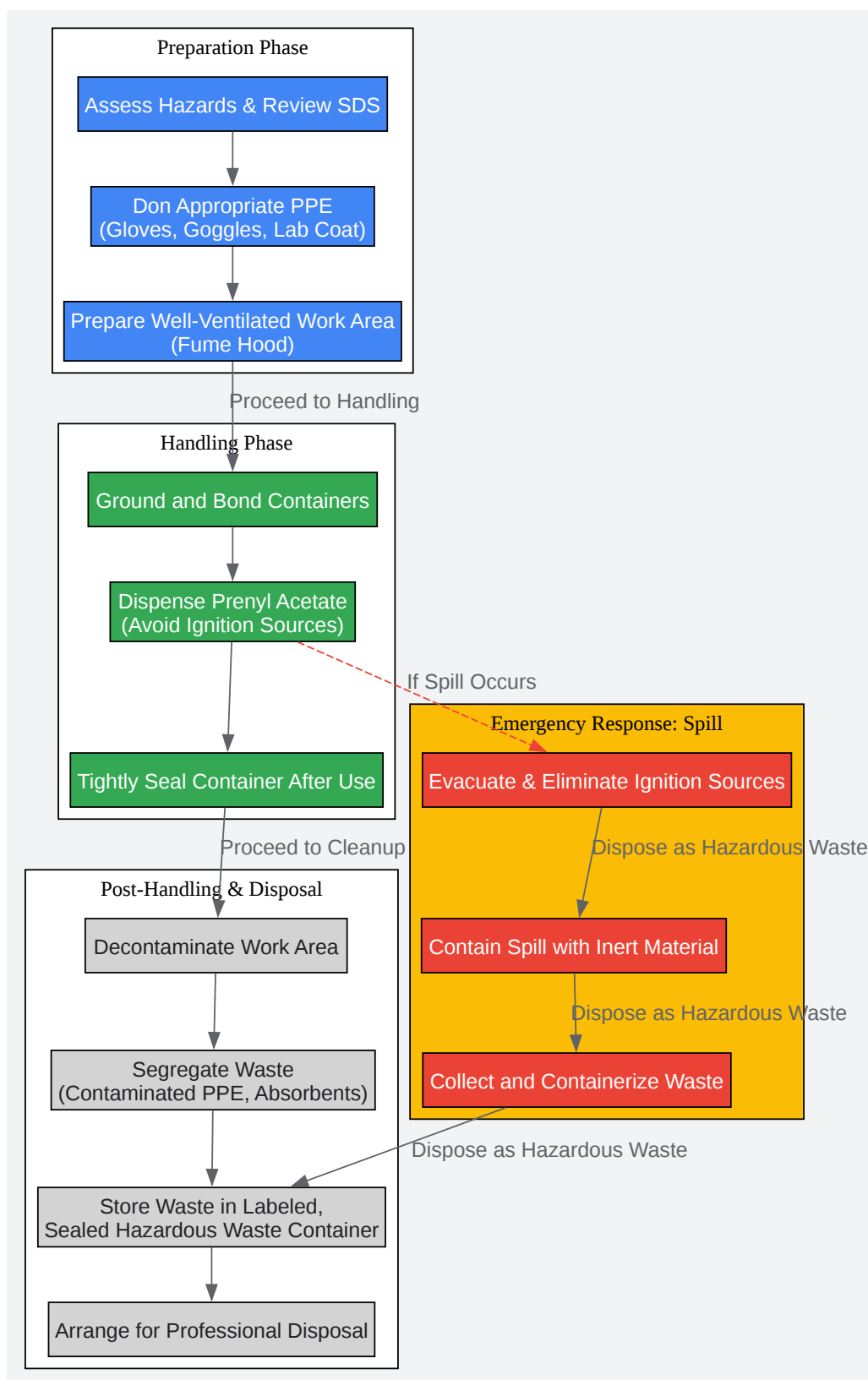
- Suitable Extinguishing Media: Use alcohol-resistant foam, carbon dioxide (CO<sub>2</sub>), dry chemical powder, or water spray.[1][8]
- Unsuitable Extinguishing Media: Do not use a direct stream of water as it may spread the fire.[8]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[1][7]

## Disposal Plan

**Prenyl acetate** and its containers must be disposed of as hazardous waste.

- **Waste Collection:** Collect all waste **Prenyl acetate** and contaminated materials (e.g., absorbent pads, gloves) in a designated, properly labeled, and sealed hazardous waste container.
- **Labeling:** The waste container must be clearly labeled with "Hazardous Waste," "Flammable Liquid," and the full chemical name "**Prenyl acetate**."
- **Storage:** Store the waste container in a designated hazardous waste accumulation area, away from ignition sources and incompatible materials.
- **Disposal:** Arrange for a licensed hazardous waste disposal company to collect and dispose of the waste in accordance with all local, state, and federal regulations.<sup>[1][5][8]</sup> Do not dispose of it down the drain or in the regular trash.<sup>[1]</sup>

## Workflow for Safe Handling and Disposal



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Caption: Workflow for the safe handling and disposal of **Prenyl acetate**.

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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

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